

resolving solubility issues with 4-Aminopteroylaspartic acid

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Compound of Interest

Compound Name: 4-Aminopteroylaspartic acid

Cat. No.: B1665978

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Technical Support Center: 4-Aminopteroylaspartic Acid

Disclaimer: Information regarding the solubility of **4-Aminopteroylaspartic acid** is not readily available. The following guidance is based on the closely related and structurally similar compound, Aminopterin (4-Aminopteroyl-glutamic acid), and should be adapted as a starting point for your experiments. The substitution of glutamic acid with aspartic acid may influence the overall solubility.

Frequently Asked Questions (FAQs)

Q1: What is **4-Aminopteroylaspartic acid** and what are its expected solubility properties?

4-Aminopteroylaspartic acid is an analog of aminopterin, a potent inhibitor of dihydrofolate reductase (DHFR).^{[1][2]} DHFR is a key enzyme in the folate metabolic pathway, essential for the synthesis of nucleotides and certain amino acids.^{[1][3]} Due to its structural similarity to aminopterin, it is anticipated to be sparingly soluble in water and may require specific conditions for effective dissolution.

Q2: What are the recommended solvents for dissolving **4-Aminopteroylaspartic acid**?

Based on data for the related compound aminopterin, the following solvents are recommended for initial testing:

- Primary Recommendations: Dimethyl sulfoxide (DMSO) and Methanol.[1][2]
- Aqueous Solutions: It is expected to have low solubility in neutral water.[1][4] Solubility in aqueous solutions can likely be enhanced by adjusting the pH. For aminopterin, solubility is increased in aqueous sodium hydroxide solutions.[5]
- Other Organic Solvents: Slight solubility in ethanol may be possible.[4]

Q3: How can I improve the solubility of **4-Aminopteroylaspartic acid** in aqueous solutions?

Adjusting the pH is a critical factor for dissolving folate analogs. Since **4-Aminopteroylaspartic acid** possesses carboxylic acid groups, increasing the pH will deprotonate these groups, leading to the formation of a more soluble salt. It is recommended to try dissolving the compound in a slightly basic solution, such as a dilute sodium hydroxide solution.[5]

Q4: Are there any stability concerns I should be aware of when preparing solutions of **4-Aminopteroylaspartic acid**?

Aqueous solutions of the related compound aminopterin are not recommended for storage for more than one day.[4] It is advisable to prepare fresh solutions for each experiment to ensure compound integrity and activity. Stock solutions in anhydrous DMSO are generally more stable when stored at -20°C.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound does not dissolve in water.	4-Aminopteroylaspartic acid, like aminopterin, has low aqueous solubility at neutral pH.	Attempt to dissolve the compound in a small amount of 0.1 M NaOH. ^{[3][5]} Once dissolved, the pH can be carefully adjusted with HCl for your experimental needs, though precipitation may occur if the pH is lowered significantly.
Precipitation occurs when adding the stock solution to my aqueous experimental media.	The final concentration of the organic solvent (e.g., DMSO) in the aqueous media is too high, or the compound's solubility limit in the final buffer is exceeded.	Prepare a more concentrated stock solution in DMSO to minimize the volume added to the aqueous media. Perform a serial dilution of your stock solution in the experimental buffer to determine the solubility limit.
Inconsistent experimental results.	The compound may be degrading in the aqueous solution.	Prepare fresh solutions immediately before each experiment. Avoid repeated freeze-thaw cycles of stock solutions.

Quantitative Solubility Data (for Aminopterin as an analog)

Solvent	Solubility	Source
Water	3.0×10^3 mg/L	[5]
2 M NaOH	50 mg/mL	[3]
DMSO	Soluble	[1]
Methanol	Soluble	[1]
Ethanol	Slightly Soluble	[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

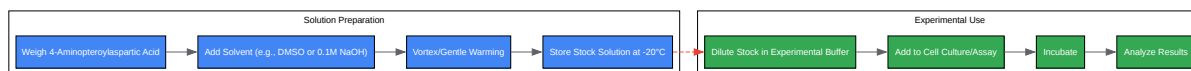
- **Weighing:** Accurately weigh out the required amount of **4-Aminopteroylaspartic acid** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous DMSO to achieve a final concentration of 10 mM.
- **Dissolution:** Vortex the tube for 1-2 minutes to aid dissolution. Gentle warming (to no more than 37°C) in a water bath can be used if necessary.
- **Storage:** Store the stock solution in small aliquots at -20°C to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of an Aqueous Working Solution using pH Adjustment

- **Initial Dissolution:** Prepare a concentrated stock solution (e.g., 10 mg/mL) in 0.1 M NaOH. Ensure the powder is completely dissolved.
- **Dilution and pH Neutralization:** For your experiment, dilute the alkaline stock solution into your final aqueous buffer (e.g., PBS). The buffering capacity of your final solution should be sufficient to bring the pH to the desired range.
- **Verification:** Check the final pH of your working solution and adjust if necessary with dilute HCl or NaOH.

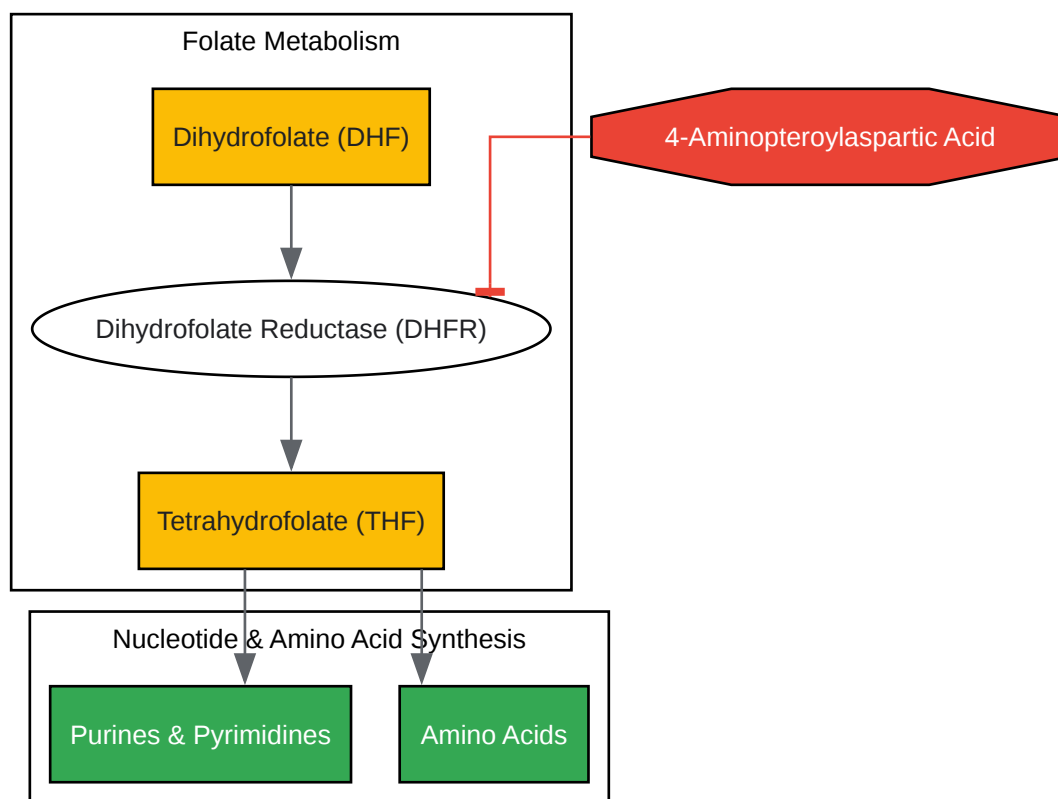
- Immediate Use: Use the freshly prepared aqueous solution immediately.

Visualizations



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Caption: Experimental workflow for preparing and using **4-Aminopteroylaspartic acid** solutions.



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Caption: Inhibition of the folate pathway by **4-Aminopteroylaspartic acid**.

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